

# L-cystine hydrochloride basic properties

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## Compound of Interest

Compound Name: *L-cystine hydrochloride*

Cat. No.: *B1357973*

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## An In-Depth Technical Guide to the Core Properties of **L-Cystine Hydrochloride**

This technical guide provides a comprehensive overview of the basic properties, synthesis, biological significance, and analytical methodologies for **L-cystine hydrochloride**. It is intended for researchers, scientists, and drug development professionals who utilize this compound in their work. L-cystine, a disulfide-linked dimer of the amino acid cysteine, is a crucial component in various biological and pharmaceutical applications. Its hydrochloride salt form offers enhanced stability and solubility.

## Physicochemical Properties

**L-cystine hydrochloride** is the salt form of the amino acid L-cystine. It is important to distinguish it from L-cysteine hydrochloride, the salt of the monomeric amino acid, which is the reduced form. L-cysteine hydrochloride is often used as a more stable precursor to L-cystine in various applications.<sup>[1]</sup> The fundamental properties are summarized below for clarity and comparison.

Table 1: Physicochemical Properties of **L-Cystine Hydrochloride**

Property	Value	Reference
IUPAC Name	<b>(2R)-2-amino-3-[[[(2R)-2-amino-2-carboxyethyl]disulfanyl]propanoic acid;hydrochloride</b>	<a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>13</sub> ClN <sub>2</sub> O <sub>4</sub> S <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	276.8 g/mol	<a href="#">[2]</a>
CAS Number	438633-05-7 (specific); L-Cystine hydrochloride (general)	<a href="#">[2]</a>
Appearance	White crystalline powder	<a href="#">[3]</a>
Parent Compound	L-Cystine (CID: 67678)	<a href="#">[2]</a>

| Component Compounds| L-Cystine, Hydrochloric Acid |[\[2\]](#) |

Table 2: Physicochemical Properties of L-Cysteine Hydrochloride (Anhydrous)

Property	Value	Reference
IUPAC Name	<b>(2R)-2-amino-3-sulfanylpropanoic acid;hydrochloride</b>	<a href="#">[4]</a>
Molecular Formula	C <sub>3</sub> H <sub>8</sub> ClNO <sub>2</sub> S	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	157.62 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
CAS Number	52-89-1	<a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	175 - 180 °C (with decomposition)	<a href="#">[1]</a>
Solubility	Soluble in water, ethanol, ammonia, acetic acid.	<a href="#">[1]</a> <a href="#">[5]</a>

| Stability | More stable than L-cysteine. Sensitive to light, moisture, and air.[1] Incompatible with strong oxidizing agents.[5] |

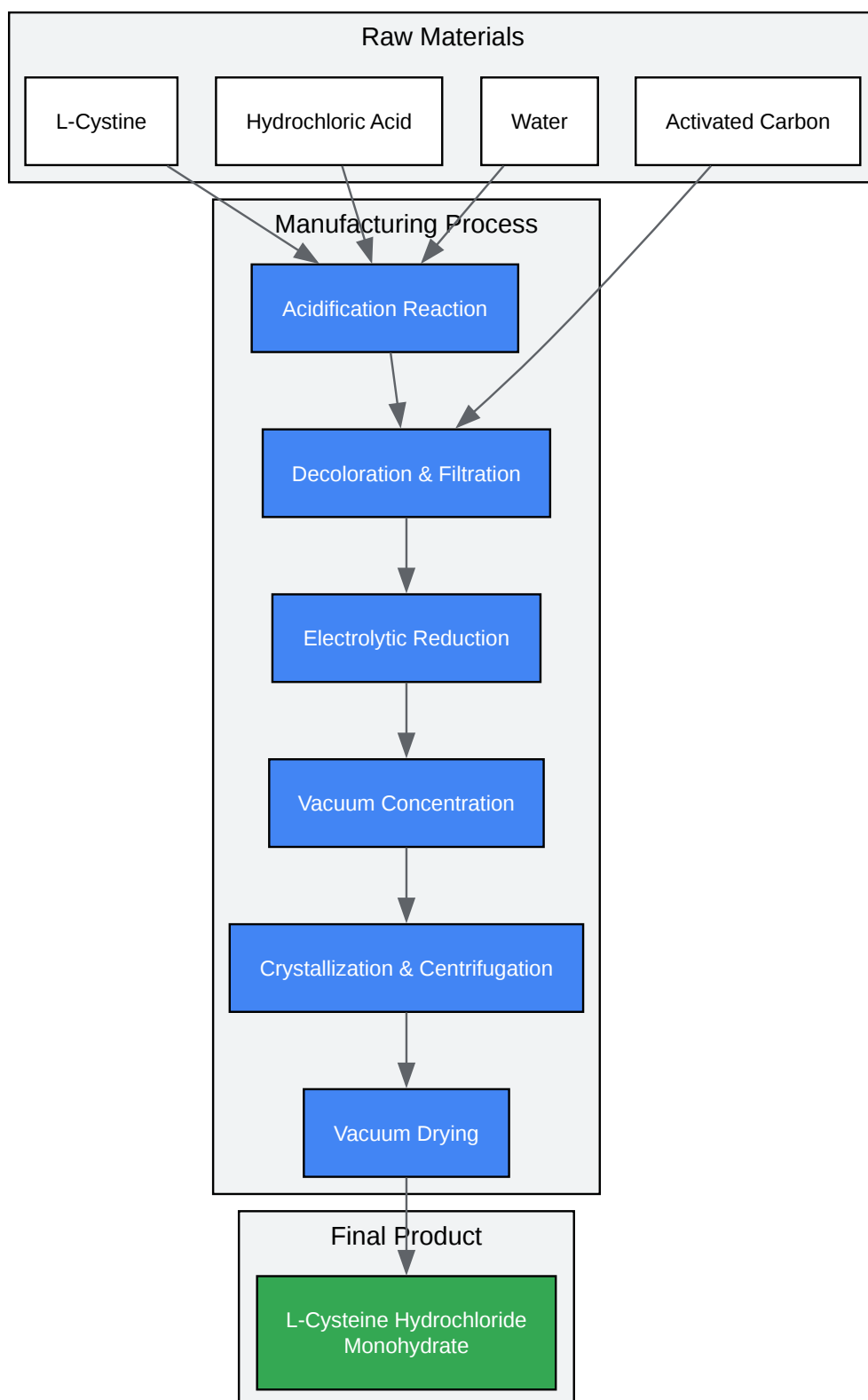
## Synthesis and Manufacturing

L-cysteine hydrochloride is typically produced via the reduction of L-cystine. A common industrial method involves an electrochemical process.[6] This approach is efficient and avoids the use of harsh chemical reductants that can lead to contamination.[6]

## Experimental Protocol: Electrolytic Synthesis of L-Cysteine Hydrochloride Monohydrate

The following protocol is a representative example based on published industrial methods for the reduction of L-cystine.[7]

- **Acidification Reaction:** L-cystine is introduced into a ceramic reaction kettle as the primary raw material. Hydrochloric acid and water are added as auxiliary materials to create an acidic reaction mixture.
- **Decoloration and Filtration:** Activated carbon is added to the mixture in a decoloring reaction kettle to remove impurities. The mixture is then filtered to yield a clarified solution.
- **Electrolytic Reduction:** The filtered solution is transferred to an electrolytic cell. A controlled voltage and current density are applied to initiate the electrochemical reduction of the disulfide bond in L-cystine, converting it to L-cysteine.
- **Concentration:** Following electrolysis, the resulting L-cysteine hydrochloride solution is concentrated under vacuum to increase the solute concentration and facilitate crystallization.
- **Crystallization and Separation:** The concentrated solution is cooled, often in an ice bath, to induce crystallization of L-cysteine hydrochloride monohydrate.[8] The resulting crystals are then separated from the mother liquor using a centrifuge.
- **Drying:** The separated crystals are dried in a vacuum dryer at a controlled temperature (e.g., 75-85°C) for a specific duration (4-6 hours) to obtain the final, purified product.[7]

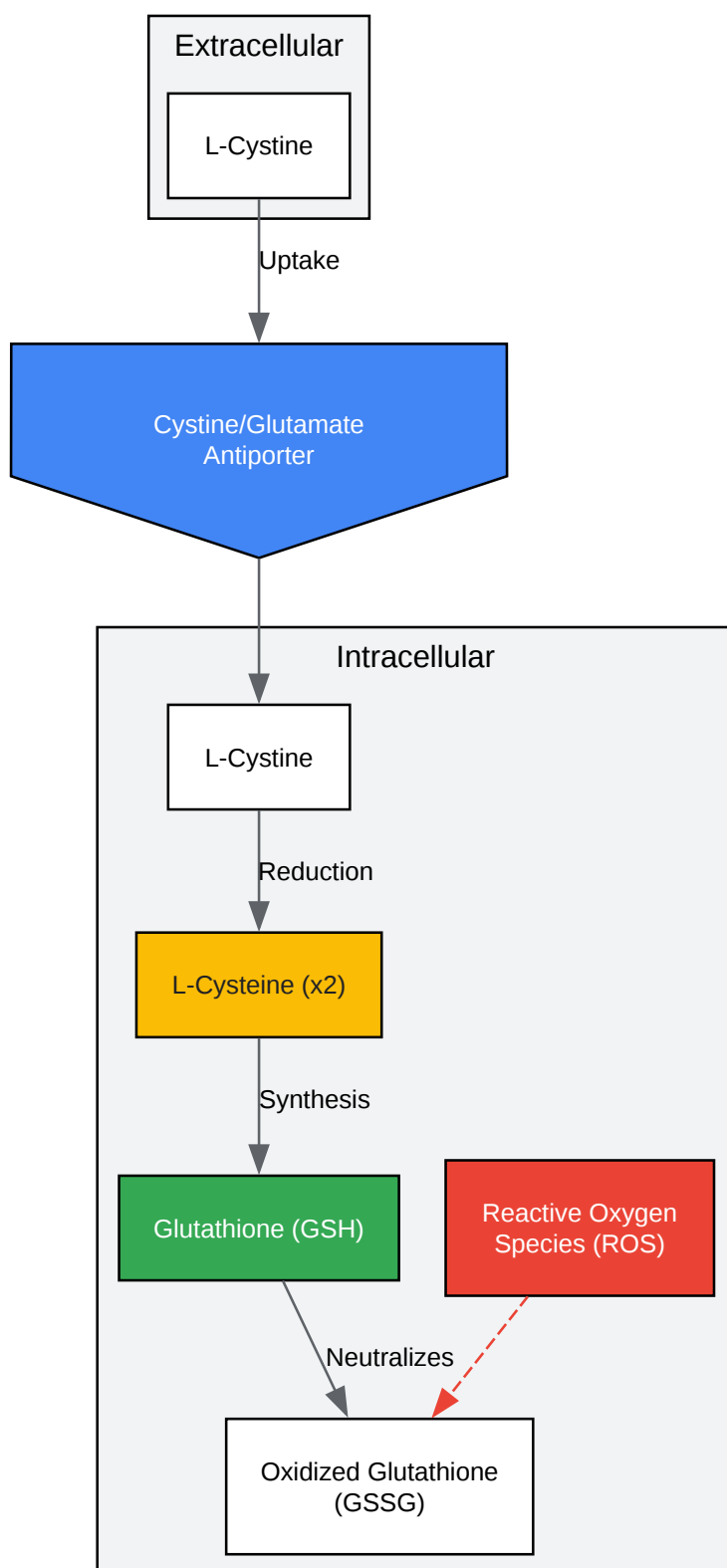


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Workflow for the electrolytic synthesis of L-cysteine HCl.[7]

## Biological Role and Signaling Pathways

In biological systems, L-cystine serves as a key, stable source of L-cysteine. Cells import L-cystine, which is then rapidly reduced to two molecules of L-cysteine. L-cysteine is a cornerstone of cellular antioxidant defense, primarily as a rate-limiting precursor for the synthesis of glutathione (GSH).[1][9] Glutathione is a critical tripeptide that neutralizes reactive oxygen species (ROS), thereby protecting cells from oxidative damage.[9] This L-cystine-glutathione axis is fundamental for maintaining redox homeostasis.[9]



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L-Cystine uptake and its role in the glutathione antioxidant pathway.[1][9]

## Analytical Methodologies

Accurate quantification of L-cysteine and its derivatives is essential for quality control and research. High-Performance Liquid Chromatography (HPLC), particularly Reverse-Phase HPLC (RP-HPLC) with pre-column derivatization, is a widely used and robust method.<sup>[10][11]</sup> Derivatization is necessary to introduce a chromophore or fluorophore, making the amino acid detectable by UV-Vis or fluorescence detectors.

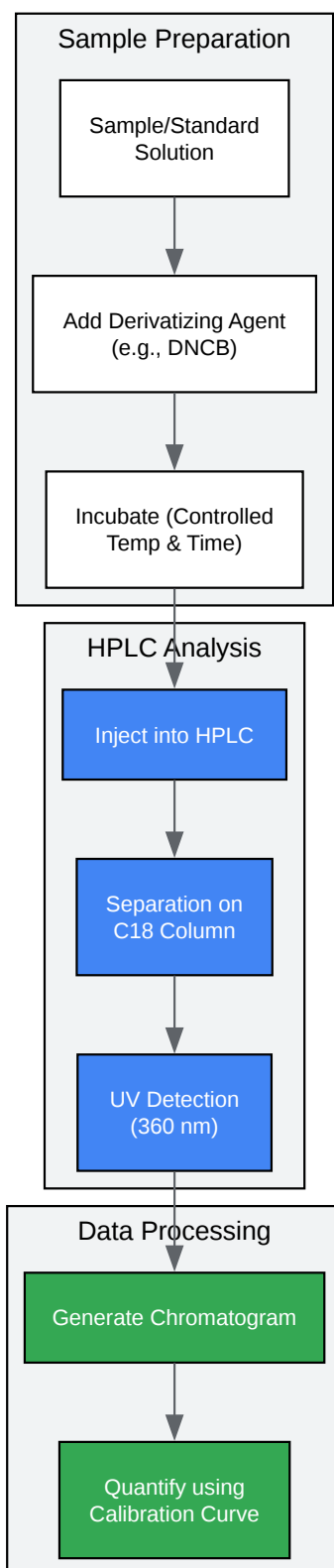
### Experimental Protocol: RP-HPLC with Pre-Column Derivatization

The following is a representative protocol for the determination of L-cysteine hydrochloride in a pharmaceutical preparation using 2,4-dinitrochlorobenzene (DNCB) as the derivatizing agent.<sup>[11]</sup>

- **Standard and Sample Preparation:** Prepare a stock solution of L-cysteine hydrochloride standard in a suitable solvent (e.g., purified water). Prepare the sample solution (e.g., from an injection) by diluting it to fall within the linear range of the calibration curve.
- **Pre-column Derivatization:**
  - To an aliquot of the standard or sample solution, add the derivatizing agent, 2,4-dinitrochlorobenzene.
  - The reaction is typically carried out in a buffered, alkaline medium (e.g., pH 8.2) to facilitate the reaction between DNCB and the thiol group of cysteine.
  - Incubate the mixture at a controlled temperature for a specific time to ensure complete derivatization.
- **Chromatographic Conditions:**
  - **HPLC System:** A standard RP-HPLC system equipped with a UV detector.
  - **Column:** Agilent HC C18 column (4.6 mm × 250 mm, 5 μm).<sup>[11]</sup>

- Mobile Phase: A mixture of acetonitrile and a phosphate buffer (e.g.,  $0.014 \text{ mol}\cdot\text{L}^{-1} \text{ K}_2\text{HPO}_4$ ), typically in a 50:50 ratio, adjusted to a specific pH (e.g., 8.2).[\[11\]](#)
- Flow Rate:  $1.0 \text{ mL}\cdot\text{min}^{-1}$ .[\[11\]](#)
- Detection Wavelength: 360 nm.[\[11\]](#)
- Analysis and Quantification: Inject the derivatized standard and sample solutions into the HPLC system. The concentration of L-cysteine hydrochloride in the sample is determined by comparing its peak area to a calibration curve generated from the derivatized standards.





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General workflow for RP-HPLC analysis with pre-column derivatization.[11]

## Applications in Research and Drug Development

**L-cystine hydrochloride** and its related compounds are utilized across multiple industries.

- **Pharmaceuticals:** It serves as a precursor in drug synthesis and is used as a mucolytic agent in respiratory medications to break down mucus.[3] It is also a component in parenteral nutrition solutions and acts as a detoxifying agent.[3][12]
- **Food Industry:** Used as a dough conditioner to improve the texture of baked goods and as an antioxidant in products like natural fruit juices.[4][13]
- **Cosmetics:** Incorporated into formulations as an antioxidant and reducing agent.[4]
- **Research:** In cell culture, it is a key supplement for maintaining cellular health and mitigating oxidative stress.

## Safety and Handling

L-cysteine hydrochloride is classified as a hazardous substance and requires careful handling.

Table 3: Safety and Handling Information | Category | Information | Reference | | :--- | :--- | :--- | | Hazard Statements | H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation. |[13][14] | | Precautionary Statements | P261: Avoid breathing dust.P280: Wear protective gloves/eye protection.P271: Use only in a well-ventilated area. |[13][14] | | First Aid | Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If irritation persists, get medical advice.[14][15]Skin: Wash with plenty of water. If skin irritation occurs, get medical advice.[14][15]Inhalation: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[14][15] | | Storage | Store in a dry, cool, and well-ventilated place.[13] Keep container tightly closed.[14] Store locked up.[14] | | Incompatibilities | Strong oxidizing agents, some metals.[1][5] | | Fire Fighting | Use water, foam, or dry extinguishing powder. The substance is combustible.[16] |

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